

"N-(4-cyanophenyl)-4-methoxybenzamide" physical and chemical properties

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Compound of Interest

Compound Name: *N*-(4-cyanophenyl)-4-methoxybenzamide

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An In-depth Technical Guide to N-(4-cyanophenyl)-4-methoxybenzamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(4-cyanophenyl)-4-methoxybenzamide is a chemical compound of interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and insights into its potential biological activities. All quantitative data is presented in a structured format for ease of reference, and key processes are visualized through diagrams to facilitate understanding.

Physical and Chemical Properties

N-(4-cyanophenyl)-4-methoxybenzamide is a benzamide derivative with a molecular structure that lends itself to various chemical interactions. A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Reference(s)
CAS Number	134925-97-6, 149505-74-8	[1] [2] [3]
Molecular Formula	C15H12N2O2	[1] [3]
Molecular Weight	252.27 g/mol	[2] [3]
Exact Mass	252.09 u	[1]
Melting Point	155 - 156 °C (in acetone)	[1]
Boiling Point (Predicted)	365.7 ± 27.0 °C	[2]
Density (Predicted)	1.24 ± 0.1 g/cm³	[2]
pKa (Predicted)	12.24 ± 0.70	[2]
Polar Surface Area (PSA)	62.12 Å²	[1]
XLogP3	2.89218	[1]

Experimental Protocols

Synthesis of N-(4-cyanophenyl)-4-methoxybenzamide

A common and effective method for the synthesis of **N-(4-cyanophenyl)-4-methoxybenzamide** is through an acyl chloride-mediated amidation reaction.[\[4\]](#) This involves the reaction of 4-methoxybenzoyl chloride with 4-aminobenzonitrile.

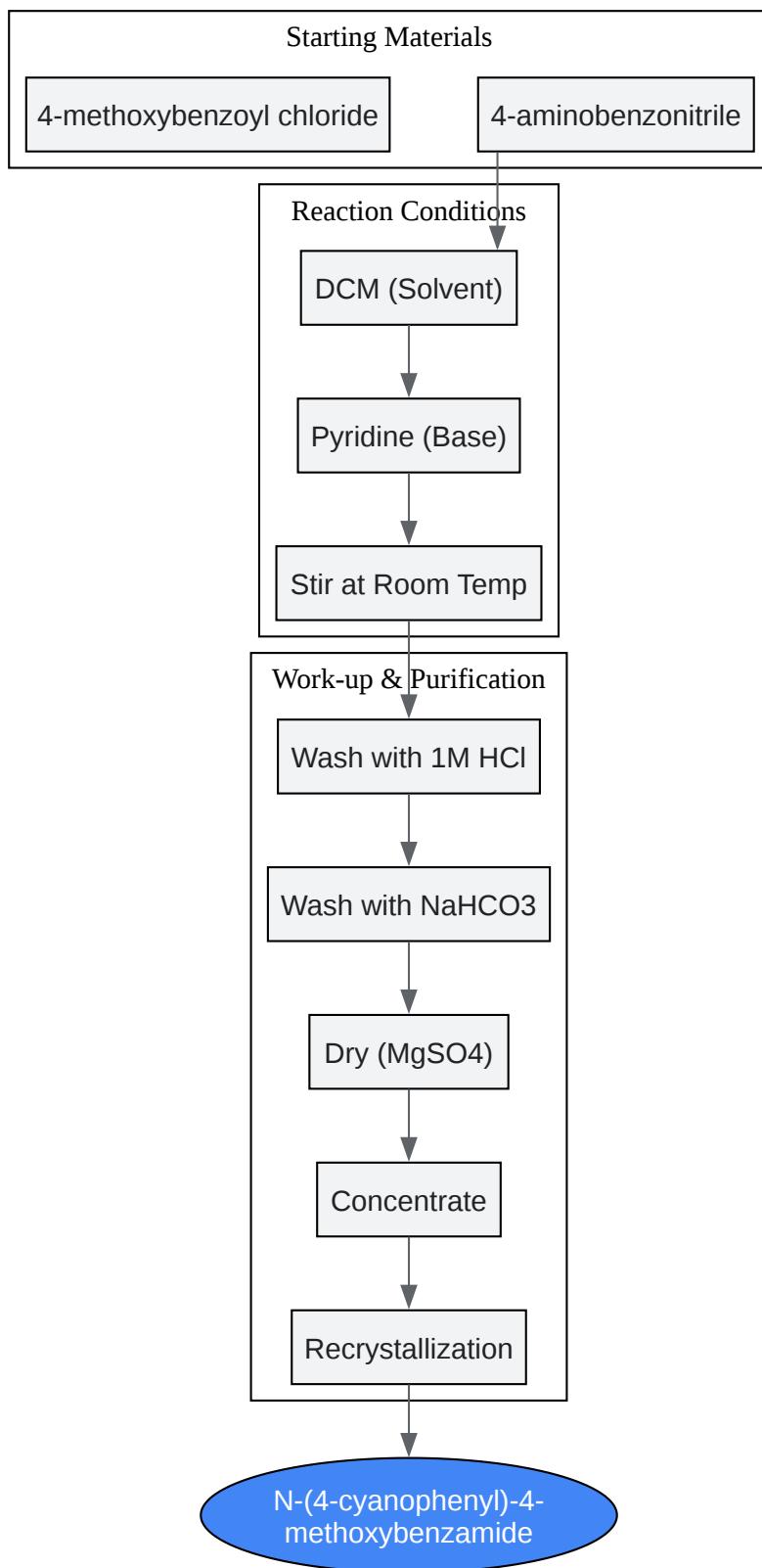
Materials:

- 4-methoxybenzoyl chloride
- 4-aminobenzonitrile
- Pyridine or triethylamine (as a base)
- Dichloromethane (DCM) or a similar aprotic solvent
- Hydrochloric acid (HCl), 1M solution

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Dissolution:** Dissolve 4-aminobenzonitrile in dichloromethane in a round-bottom flask.
- **Addition of Base:** Add a slight excess of pyridine or triethylamine to the solution to act as an acid scavenger.
- **Acylation:** Slowly add an equimolar amount of 4-methoxybenzoyl chloride to the stirred solution at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- **Work-up:**
 - Wash the reaction mixture with 1M HCl to remove the excess base.
 - Wash with saturated sodium bicarbonate solution to neutralize any remaining acid.
 - Wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent such as acetone to yield pure **N-(4-cyanophenyl)-4-methoxybenzamide**.[\[1\]](#)



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A generalized workflow for the synthesis of **N-(4-cyanophenyl)-4-methoxybenzamide**.

Analytical Methods

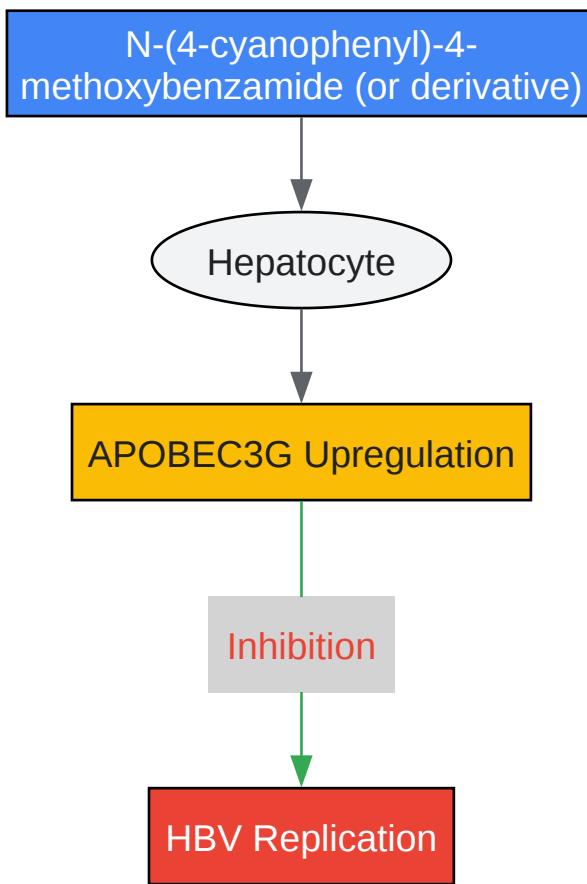
Standard analytical techniques are employed to confirm the identity and purity of the synthesized compound.

- High-Performance Liquid Chromatography (HPLC): Purity is often assessed using HPLC. A typical method would involve an Eclipse XDB-C18 column with a mobile phase of methanol and water, and detection using a UV detector at 254 nm.[5]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular weight and elemental composition of the compound.[6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the molecular structure. While specific spectral data for the title compound is not readily available in the provided search results, related compounds show characteristic peaks for the aromatic protons, the amide proton, and the methoxy group protons. For instance, in N-benzyl-4-methoxybenzamide, the methoxy protons appear as a singlet around 3.87 ppm.[7]

Potential Biological Activity and Mechanism of Action

While specific biological data for **N-(4-cyanophenyl)-4-methoxybenzamide** is limited, related N-phenylbenzamide derivatives have shown promising antiviral activity, particularly against the Hepatitis B virus (HBV).[6][8][9]

The proposed mechanism of action for some of these derivatives involves the upregulation of the intracellular protein APOBEC3G (A3G).[8][9] A3G is a cytidine deaminase that can inhibit the replication of HBV. Therefore, compounds that increase the levels of A3G, such as certain N-phenylbenzamide derivatives, are of interest as potential anti-HBV agents.[8][9]



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Proposed anti-HBV mechanism via APOBEC3G upregulation.

Conclusion

N-(4-cyanophenyl)-4-methoxybenzamide is a compound with well-defined physical and chemical properties that can be synthesized and purified using standard organic chemistry techniques. The structural similarity of this compound to other biologically active benzamides suggests that it may also possess interesting pharmacological properties, warranting further investigation by researchers in drug discovery and development. The information provided in this guide serves as a valuable resource for professionals working with this and related molecules.

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